A Comparative Analysis of Calcium D-Galactonate and Calcium Lactate as Food Additives

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Calcium D-Galactonate*
CAS No.:	*69617-74-9*
Cat. No.:	*B1429391*

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of food science and nutritional supplementation, the selection of an appropriate calcium salt is a critical decision that influences a product's physicochemical properties, sensory characteristics, and nutritional efficacy. This guide provides a detailed comparative study of two such additives: **Calcium D-Galactonate** and Calcium Lactate. While both serve as sources of calcium, their distinct properties merit a closer examination to inform formulation decisions in food and pharmaceutical applications.

Physicochemical Properties: A Foundation for Functionality

The performance of a food additive is intrinsically linked to its fundamental chemical and physical characteristics. This section dissects the key physicochemical differences between **Calcium D-Galactonate** and Calcium Lactate.

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Elemental Calcium Content

A primary consideration for any calcium supplement is the percentage of elemental calcium it provides. Calcium lactate contains approximately 13% elemental calcium.[1] Information on the precise elemental calcium content of food-grade **Calcium D-Galactonate** is not readily available in the public domain, but it is a crucial parameter for formulation calculations.

Solubility Profile

The solubility of a calcium salt dictates its ease of incorporation into aqueous food systems and can impact its bioavailability.

- Calcium Lactate: This salt is known for its good solubility in water, a property that is influenced by temperature. The solubility of calcium lactate pentahydrate in water is approximately 79 g/L at 25 °C.[1] Its solubility increases with temperature, which is a key consideration for its application in various food processing conditions.[2]

- **Calcium D-Galactonate**: While specific quantitative data on the aqueous solubility of **Calcium D-Galactonate** at various temperatures is not extensively documented in publicly available literature, it is generally described as having good solubility in water.[3][4] One study notes its lower solubility aids in its crystallization during the fermentation process for its production.[5]

Hygroscopicity and Stability

Hygroscopicity, the tendency of a substance to attract and hold water molecules from the surrounding environment, is a critical factor for powder handling, storage, and stability.

- Calcium Lactate: Calcium lactate is available in various hydration states, with the pentahydrate being the most common. The pentahydrate can lose water in a dry atmosphere at temperatures between 35 and 135 °C, converting to the anhydrous form.[1] This suggests a degree of hygroscopicity that needs to be managed during storage and processing to prevent caking and maintain flowability.

- **Calcium D-Galactonate**: Specific data on the hygroscopicity of **Calcium D-Galactonate** is not readily available. However, as a powder used in food applications, its interaction with moisture would be a relevant parameter for ensuring product quality and shelf life.

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The stability of these calcium salts during food processing and storage is paramount. Calcium lactate is generally considered stable under normal food processing conditions.[6] It can help stabilize pH and extend shelf life by creating unfavorable conditions for microbial growth.[7] The stability of **Calcium D-Galactonate** in various food matrices and under different processing conditions such as heat and pH changes is an area that requires further investigation for comprehensive comparison.

Manufacturing Processes: From Raw Material to Food-Grade Additive

The production methods for these calcium salts influence their purity, cost, and ultimately, their suitability for food and pharmaceutical use.

Calcium D-Galactonate

The primary method for producing **Calcium D-Galactonate** is through a fermentation process. This typically involves the use of microorganisms, such as Gluconobacter oxydans, to convert D-galactose into D-galactonic acid.[5][8] The D-galactonic acid is then neutralized with a calcium source, such as calcium hydroxide, to form **Calcium D-Galactonate**, which can be subsequently crystallized, filtered, and dried.[3]

*Production of **Calcium D-Galactonate** via Fermentation.*

Calcium Lactate

Calcium lactate can be produced through two main routes: fermentation and chemical synthesis.

- Fermentation: Similar to **Calcium D-Galactonate**, a common industrial method for producing calcium lactate involves the fermentation of carbohydrates by lactic acid-producing bacteria. The resulting lactic acid is then neutralized with calcium carbonate or calcium hydroxide.[9]
- Chemical Synthesis: In this process, lactic acid is reacted directly with calcium carbonate or calcium hydroxide. The resulting calcium lactate solution is then purified, concentrated, and crystallized to obtain the final product.[9]

Manufacturing Pathways for Calcium Lactate.

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Functional Performance in Food Applications

The ultimate test of a food additive is its performance within a food matrix. This section compares the known functional roles of **Calcium D-Galactonate** and Calcium Lactate.

Textural Enhancement and Stabilization

Both additives are utilized for their ability to modify the texture and stability of food products.

- **Calcium D-Galactonate**: It is recognized for its role as a gelling agent and stabilizer, enhancing texture and improving the stability of emulsions, particularly in dairy and bakery products.[4]

- Calcium Lactate: This salt is widely used as a firming agent in canned fruits and vegetables, where it interacts with pectin to form calcium pectate, reinforcing the cell wall structure and preventing collapse during processing.[9] It also functions as a stabilizer and thickener in a variety of food products.[6] In baking, it can strengthen dough, particularly in formulas containing milk protein, by crosslinking negatively charged polymers and helping to capture carbon dioxide bubbles.[10]

Taste Profile and Sensory Impact

The taste of a calcium salt is a crucial factor, as an undesirable flavor can limit its application.

- **Calcium D-Galactonate**: There is limited publicly available data specifically detailing the sensory profile of **Calcium D-Galactonate** in food products.

- Calcium Lactate: Calcium lactate is generally considered to have a neutral or mild taste, making it a preferred choice for calcium fortification without significantly impacting the flavor of the final product.[7] This is in contrast to other calcium salts like calcium chloride, which can impart a bitter taste.[1]

Nutritional Fortification and Bioavailability

Beyond their functional roles, both compounds serve as a source of dietary calcium. Bioavailability, the proportion of a nutrient that is absorbed and utilized by the body, is a key metric of their nutritional effectiveness.

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- **Calcium D-Galactonate**: While some sources suggest it is used in formulations to improve bioavailability,[4] specific in-vivo comparative data on the bioavailability of calcium from **Calcium D-Galactonate** is scarce.

- Calcium Lactate: The bioavailability of calcium from various salts has been the subject of numerous studies. While results can vary depending on the study design and food matrix, some research suggests that the bioavailability of calcium from calcium lactate is comparable to that of other common calcium salts.[11][12] Calcium absorption from food is a complex process influenced by the food matrix itself.[13][14]

Experimental Protocols for Comparative Evaluation

To facilitate further research and direct comparison, this section outlines standardized experimental protocols for evaluating key performance parameters.

Protocol 1: Determination of Aqueous Solubility

Objective: To quantify the solubility of the calcium salt in water at different temperatures.

Methodology:

- Preparation of Saturated Solutions: Add an excess amount of the calcium salt powder to a known volume of deionized water in a series of temperature-controlled water baths set at, for example, 20°C, 40°C, and 60°C.

- Equilibration: Stir the solutions continuously for a set period (e.g., 24 hours) to ensure equilibrium is reached.

- Sample Collection and Filtration: After equilibration, allow the solutions to settle. Carefully withdraw an aliquot of the supernatant and immediately filter it through a 0.45 µm syringe filter to remove any undissolved solids.

- Calcium Content Analysis: Determine the calcium concentration in the filtered supernatant using a validated analytical method such as Atomic Absorption Spectrophotometry (AAS) or complexometric titration with EDTA.

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- Calculation: Express the solubility as grams of the calcium salt per 100 mL of water at each temperature.

Protocol 2: Sensory Evaluation - Triangle Test

Objective: To determine if a sensory difference exists between two products, one containing **Calcium D-Galactonate** and the other Calcium Lactate.

Methodology:

- Panelist Selection and Training: Recruit and train a panel of sensory assessors according to established guidelines for sensory analysis.[11][15]
- Sample Preparation: Prepare two identical food product samples (e.g., a simple beverage or gel), one fortified with **Calcium D-Galactonate** and the other with Calcium Lactate at equivalent elemental calcium levels. A third, unfortified sample will serve as a control.
- Test Presentation: Present each panelist with three coded samples, where two are identical and one is different. The order of presentation should be randomized for each panelist.
- Evaluation: Instruct the panelists to taste each sample and identify the one that is different from the other two.
- Data Analysis: Analyze the number of correct identifications using statistical tables for triangle tests to determine if a significant sensory difference exists between the two calcium salts at the tested concentration.

Protocol 3: Determination of Elemental Calcium Content by Titration

Objective: To accurately measure the percentage of elemental calcium in each additive.

Methodology:

- Sample Preparation: Accurately weigh a known amount of the dried calcium salt and dissolve it in a specific volume of deionized water. Acidification with dilute HCl may be necessary to ensure complete dissolution.

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- pH Adjustment: Adjust the pH of the solution to approximately 12.5-13.0 using a suitable buffer (e.g., NaOH or KOH solution).
- Indicator Addition: Add a small amount of a suitable indicator, such as hydroxy naphthol blue or calmagite.
- Titration: Titrate the solution with a standardized solution of ethylenediaminetetraacetic acid (EDTA) until a distinct color change at the endpoint is observed (e.g., from pink to blue).
- Calculation: Calculate the concentration of calcium in the sample based on the volume and concentration of the EDTA solution used. From this, the percentage of elemental calcium in the original salt can be determined.

Summary of Comparative Attributes

Feature	Calcium D-Galactonate	Calcium Lactate
Elemental Calcium	Data not readily available	~13%[1]
Solubility	Described as good; quantitative data is limited[3][4]	~7.9 g/100 mL at 25°C; increases with temperature[1]
Taste Profile	Limited data available	Generally neutral or mild[7]
Primary Functions	Gelling agent, stabilizer, texture enhancer[4]	Firming agent, stabilizer, thickener, leavening agent[6]
Manufacturing	Primarily fermentation of D-galactose[5]	Fermentation or chemical synthesis from lactic acid[9]
Bioavailability	Suggested to improve bioavailability; limited comparative data[4]	Generally considered to have good bioavailability, comparable to other salts[11][12]

Conclusion and Future Directions

Both **Calcium D-Galactonate** and Calcium Lactate offer valuable functionalities as food additives beyond their role as calcium sources. Calcium lactate is a well-characterized additive with a neutral taste and good solubility, making it a versatile choice for fortification and texture

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modification. **Calcium D-Galactonate** shows promise as a stabilizer and gelling agent, though a more comprehensive understanding of its physicochemical and sensory properties is needed to fully realize its potential in the food and pharmaceutical industries.

For researchers and product developers, this guide highlights the existing knowledge and, more importantly, the current gaps in the scientific literature. Future research should focus on generating quantitative data for **Calcium D-Galactonate**, particularly concerning its solubility at various temperatures, its precise elemental calcium content, and its sensory profile in different food matrices. Direct, head-to-head comparative studies evaluating the performance of these two additives in specific food applications would be invaluable for making informed formulation decisions.

References

- Bell Chem. (2021, September 6). How Calcium Lactate is Used in Food Production. Bell Chem.
- Titan Biotech Ltd.
- BenchChem.
- Wiemann, A., et al. Bioavailability and Solubility of Different Calcium-Salts as a Basis for Calcium Enrichment of Beverages. Food and Nutrition Sciences.
- Tablets & Capsules. (2021, November 22). Calcium Bioavailability: A Comparative Study of Different Calcium Sources.
- Drugs.com. (2023, March 21).
- ChemicalBook.
- PowderTechnology.info. (2025, July 9). Hygroscopicity in Food Powders Meassuring.
- Muresan, C. (2021). Sensory Panel Performance Evaluation—Comprehensive Review of Practical Approaches. Foods.
- ResearchGate. (2025, August 9). Calcium bioavailability: An in vivo assessment.
- Wikipedia.
- Martini, L., & Wood, R. J. (2021).
- ResearchGate. (2025, August 6). Bioavailability and Solubility of Different Calcium-Salts as a Basis for Calcium Enrichment of Beverages.
- Food Additives. (2018, September 11). Calcium lactate is used in bakery products as acidity stabilizers.
- Kumar, P., et al. (2017). Effect of incorporation of calcium lactate on physico-chemical, textural, and sensory properties of restructured buffalo meat loaves. Journal of Food Science and Technology.

© 2026 BenchChem. All rights reserved.

- ResearchGate. (2025, August 7). Textural characterization of calcium salts-induced mung bean starch-flaxseed protein composite gels as dysphagia food.
- Drugs.com.
- National Center for Biotechnology Information. (2021).
- ResearchGate. (2025, August 7). Textural characterization of calcium salts-induced mung bean starch-flaxseed protein composite gels as dysphagia food.
- BOC Sciences. Hygroscopicity Testing.
- Ziadeh, R., et al. (2005).
- ResearchGate. (2025, August 7).
- ResearchGate. (2025, August 6). Effect of different calcium salt on rheology, color and odors of pear jam.
- ChemBK. (2024, April 9).
- ChemCeed.
- Biosynth.
- J&K Scientific LLC.
- Wikipedia. Solubility table.
- National Center for Biotechnology Information. (2018). Process for the Successive Production of Calcium Galactonate Crystals by Gluconobacter Oxydans. PubMed.
- National Center for Biotechnology Information. (2021).
- National Center for Biotechnology Information. (2016).
- ResearchGate. (2025, August 7). The role of sensory perception and sensory evaluation in the development of reduced sodium foods.
- ResearchGate.
- MDPI. (2024). Progress in Multisensory Synergistic Salt Reduction.
- ResearchGate. Flow diagram of the process for production of calcium fortified reduced lactose skim milk.
- ResearchGate. (2025, August 8). Evaluation of Physicochemical Properties and Sensory Attributes of Galactooligosaccharides (GOS) Enriched Cottage Cheese.
- National Center for Biotechnology Information. (2025).
- National Center for Biotechnology Information. (2020).
- National Center for Biotechnology Information. (2022). Temporal Sensory Profiles of Regular and Sodium-Reduced Foods Elicited by Temporal Dominance of Sensations (TDS)
- MDPI. (2023).
- ResearchGate.
- bioRxiv. (2023). Physiological concentrations of calcium interact with alginate and extracellular DNA in the matrices of Pseudomonas aeruginosa biofilms to impede phagocytosis by neutrophils.

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- The Academic. (2024, April 7). Salty taste linked to food composition and sensory perception.
- ResearchGate. (2023). Physiological concentrations of calcium interact with alginate and extracellular DNA in the matrices of Pseudomonas aeruginosa biofilms to impede phagocytosis by neutrophils.
- OUCI. Stability of vitamins during food processing and storage.
- MDPI. (2020).
- National Center for Biotechnology Information. (2007).

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Sources

- 1. Calcium lactate - Wikipedia [en.wikipedia.org]
- 2. Texture Analysis of Food Samples Used for the Evaluation of Masticatory Function - PMC [pmc.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. jk-sci.com [jk-sci.com]
- 5. Process for the successive production of calcium galactonate crystals by Gluconobacter oxydans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. titanbiotechltd.com [titanbiotechltd.com]
- 7. How Calcium Lactate is Used in Food Production — Bell Chem [bellchem.com]
- 8. Metabolic engineering of Escherichia coli for biosynthesis of D-galactonate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Calcium lactate | 814-80-2 [chemicalbook.com]
- 10. belactate.com [belactate.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. mdpi.com [mdpi.com]

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- 14. Calcium Absorption from Food Products: Food Matrix Effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. gea.com [gea.com]
- To cite this document: BenchChem. [A Comparative Analysis of Calcium D-Galactonate and Calcium Lactate as Food Additives]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1429391/docs#a-comparative-analysis-of-calcium-d-galactonate-and-calcium-lactate-as-food-additives]

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